Strategic Procurement & Technical Profile: (2-Chloro-4-formylphenoxy)acetic Acid

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Compound of Interest	
Compound Name:	*(2-Chloro-4-formylphenoxy)acetic acid*
CAS No.:	*52268-20-9*
Cat. No.:	*B3024533*

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Executive Summary

(2-Chloro-4-formylphenoxy)acetic acid (CAS: 52268-20-9) is a specialized halogenated building block critical to the synthesis of phenoxyacetic acid derivatives. Structurally analogous to the loop diuretic ethacrynic acid, it serves as a pivotal scaffold in the development of diuretic agents, antimicrobial Schiff bases, and photoredox substrates.

This guide provides a technical procurement strategy, establishing the chemical's identity, validating its purity, and mapping its supply chain. It moves beyond simple catalog listing to offer a decision-making framework for researchers requiring high-fidelity intermediates.

Chemical Identity & Technical Specifications

Before procurement, the identity of the compound must be rigorously defined to avoid isomer confusion—specifically distinguishing it from its isomer, (4-chloro-2-formylphenoxy)acetic acid.

Core Data Profile

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Parameter	Specification
Chemical Name	(2-Chloro-4-formylphenoxy)acetic acid
CAS Number	52268-20-9
Molecular Formula	$C_9H_7ClO_4$
Molecular Weight	214.60 g/mol
MDL Number	MFCD03030919
Structural Key	2-Chloro substituent (ortho to ether), 4-Formyl substituent (para to ether).
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water (acidic pH).

Critical Isomer Distinction

Warning: Vendors often list "Chloroformylphenoxyacetic acid" ambiguously. You must verify the substitution pattern:

- Target (CAS 52268-20-9): Cl at position 2, CHO at position 4. Derived from 3-chloro-4-hydroxybenzaldehyde.
- Common Isomer (CAS 14440-47-2): Cl at position 4, CHO at position 2. Derived from 5-chloro-2-hydroxybenzaldehyde.

Market Analysis: Suppliers & Pricing

The market for this compound is tiered between "Catalog Stock" (Research Scale) and "Custom Synthesis" (Bulk Scale).

Supplier Landscape

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Tier	Supplier Type	Representative Vendors	Typical Lead Time
Tier 1	Global Catalogs	BLDpharm, Sigma-Aldrich (Rare Chemical Library)	1–2 Weeks
Tier 2	Regional Distributors	Fluorochem (UK/EU), Ambeed (US)	3–5 Days
Tier 3	Bulk/Custom	MolCore, ChemShuttle	4–6 Weeks

Price Benchmarking (Q1 2026 Estimates)

Pricing is volatile and volume-dependent. The following are estimated benchmarks for budgeting.

Quantity	Price Range (USD)	Unit Cost ($/g)	Procurement Strategy
100 mg	$45 – $65	$450 – $650	Direct Catalog Purchase (Speed priority)
1 g	$120 – $180	$120 – $180	Compare Tier 1 vs. Tier 2
5 g	$350 – $500	$70 – $100	Request Quote (RFQ) recommended
25 g+	Enquire	< $40	Custom Synthesis required

Procurement Insight: For quantities >5g, do not pay catalog prices. Issue an RFQ (Request for Quote) specifying "Research Grade (>97%)" to Tier 3 suppliers, as this compound is easily synthesized in bulk.

Technical Application & Synthesis Workflows

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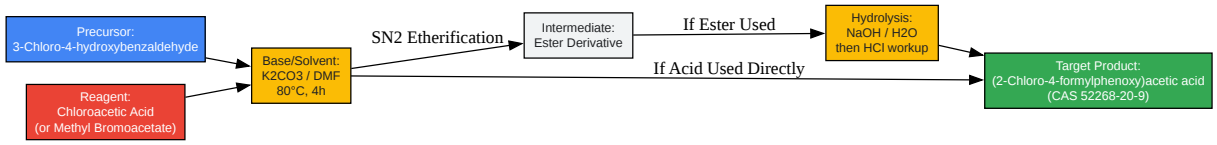
Understanding the synthesis of this compound allows researchers to validate its quality or synthesize it in-house if supply chain disruptions occur.

Synthesis Pathway (The "Expertise" Pillar)

The synthesis follows a classic Williamson Ether Synthesis. The choice of 3-chloro-4-hydroxybenzaldehyde as the starting material dictates the correct regiochemistry (2-Cl, 4-CHO product).

Reaction Logic:

- Deprotonation: The phenolic hydroxyl is more acidic than the aldehyde protons, allowing selective deprotonation by K_2CO_3.
- SN2 Attack: The phenoxide attacks the alpha-carbon of the chloroacetate/bromoacetate.
- Hydrolysis: If an ester is used (e.g., methyl bromoacetate), a hydrolysis step is required to yield the free acid.



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Figure 1: Synthetic pathway for **(2-Chloro-4-formylphenoxy)acetic acid** via Williamson ether synthesis.

Research Applications

- Ethacrynic Acid Analogs (Diuretics/Anti-cancer):
  - This compound serves as a "truncated" scaffold of ethacrynic acid. Researchers react the 4-formyl group via aldol condensation or Wittig reaction to attach the characteristic

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-unsaturated ketone tail required for glutathione-S-transferase (GST) inhibition.

- Schiff Base Antimicrobials:
  - Reaction with aromatic amines yields Schiff bases (imines) which have demonstrated efficacy against S. aureus and E. coli [4].
- Photoredox Chemistry:
  - Used as a radical precursor in decarboxylative coupling reactions under LED irradiation [1].

Quality Control & Handling Protocol

To ensure "Self-Validating" research, perform the following checks upon receipt of the chemical.

Identity Verification (NMR)

- Solvent: DMSO-d_6
- Key Signals:
  - ppm (s, 1H, CHO) – Confirms aldehyde integrity (no oxidation to acid).
  - ppm (s, 2H, O-CH_2-COOH) – Confirms ether linkage.
  - Aromatic Region: 3 protons. Look for a doublet (d) at

    ppm (H at C6, ortho to ether) and a doublet of doublets (dd) or meta-coupling signals for H at C3/C5.

Storage & Stability

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under Argon/Nitrogen. The aldehyde group is susceptible to autoxidation to carboxylic acid (forming 2-chloro-4-carboxyphenoxyacetic acid) upon prolonged air exposure.

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